Technical Support Center: Corresponding Authorship in Computational Research

Author: BenchChem Technical Support Team. **Date**: December 2025

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This guide provides answers to frequently asked questions and outlines best practices for handling corresponding authorship in collaborative computational projects, particularly those involving complex calculations and data analysis.

Frequently Asked Questions (FAQs)

Q1: Who qualifies as a corresponding author in a computational research project?

A1: The corresponding author is the individual who takes primary responsibility for communication with the journal during the manuscript submission, peer-review, and publication process.[1][2] In a computational project, this role is typically filled by the person who can most effectively and accurately answer questions about the entirety of the work, including the underlying code, data, and analytical methods. This may not necessarily be the person who wrote the most code, but rather someone with a comprehensive understanding of the project.

Q2: What are the key responsibilities of a corresponding author?

A2: The corresponding author is responsible for:

- Ensuring all authors meet the criteria for authorship.[1][2]

- Managing communication between the journal and all co-authors.[3][4][5]

- Ensuring that all authors have approved the final manuscript and the author order.[3][4][5]

- Responding to inquiries from the journal in a timely manner.[1][6]

- Being available after publication to respond to critiques and requests for data or code.[1][6]

- Providing statements regarding conflicts of interest, funding, and data availability on behalf of all authors.[3]

Q3: How should we decide on the corresponding author in a large, multi-disciplinary collaboration?

A3: The decision should be made collectively by the author group, ideally at the beginning of the project.[1][7] Key factors to consider include:

- Breadth of knowledge: Who has the most comprehensive understanding of all aspects of the project, from the experimental design to the computational analysis?

- Availability: Who has the time and availability to manage communications with the journal and respond to queries promptly?[1][6]

- Long-term commitment: The corresponding author's responsibilities extend beyond publication.[1][6] Choose someone who is likely to remain accessible for future correspondence.

- Experience: While not a strict requirement, a researcher with prior experience as a corresponding author may be better equipped to handle the role's demands.

Q4: Can we have more than one corresponding author?

A4: Some journals permit the designation of multiple corresponding authors.[2] This can be a good option for highly interdisciplinary projects where expertise is distributed among several individuals. If you opt for multiple corresponding authors, their specific roles and responsibilities should be clearly defined and communicated to the journal.

Q5: What is the best way to document contributions to a computational project to inform authorship decisions?

A5: Clear and consistent documentation is crucial. We recommend the following:

- Version Control Systems (e.g., Git): Use a platform like GitHub or GitLab to track code development. Commit messages should clearly describe the contributions of each author.

- Contributor Roles Taxonomy (CRediT): The CRediT taxonomy provides a standardized way to describe each author's contribution to the work.[8] Many journals now encourage or require a CRediT statement.

- Internal Documentation: Maintain a shared document that outlines the specific contributions of each team member to different aspects of the project, such as conceptualization, data curation, formal analysis, and writing.

Troubleshooting Guide

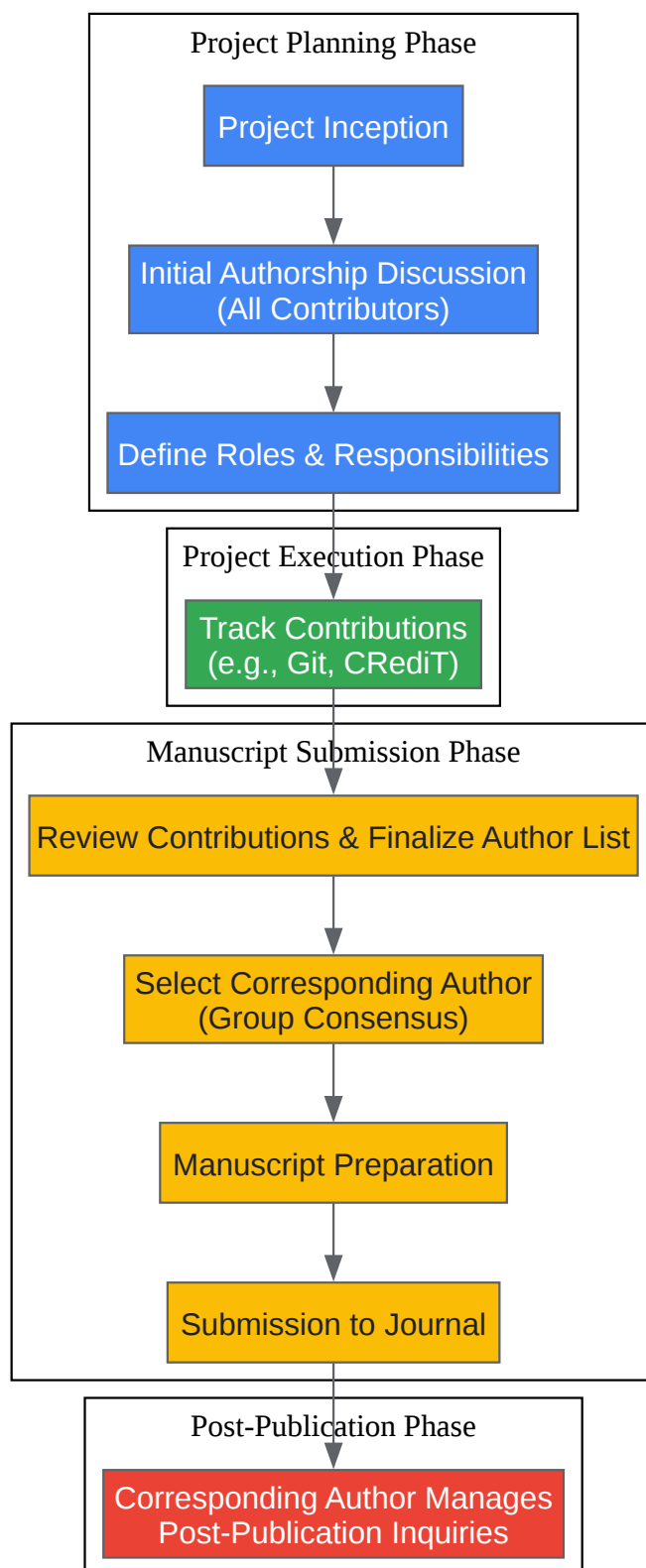| Issue	Recommended Solution
Disagreement on who should be the corresponding author.	Refer back to the initial agreement on authorship. If one was not established, hold a meeting with all authors to discuss the responsibilities of the corresponding author and who is best suited to fulfill them based on the criteria outlined in the FAQs. The decision should be a consensus.
The primary coder is not the best person to be the corresponding author.	This is a common scenario. The corresponding author needs a holistic understanding of the project, not just the technical details of the code. The primary coder's significant contribution should be recognized through their position in the author list (often as first author) and in the author contributions statement.
The designated corresponding author is unresponsive.	If the corresponding author is not fulfilling their duties, the other authors should first attempt to contact them to resolve the issue. If the problem persists, the co-authors should collectively decide on a new corresponding author and inform the journal of the change, providing a clear explanation and a signed statement of agreement from all authors.[1]
A junior researcher made a significant contribution but is hesitant to be the corresponding author.	Provide mentorship and support to the junior researcher. The senior authors can guide them through the process. Alternatively, a senior researcher can act as the corresponding author while ensuring the junior researcher is fully involved in the communication and decision-making processes.

Experimental Protocols: A Framework for Determining Corresponding Authorship

To proactively address authorship, we recommend adopting the following protocol at the outset of any collaborative computational project:

- Initial Authorship Discussion: Before any significant work begins, hold a meeting with all potential contributors to discuss authorship. This discussion should cover:

  - The journal's specific authorship criteria (refer to guidelines from bodies like the ICMJE).[1][2]

  - The expected contributions of each individual.

  - A preliminary plan for the order of authors.

  - The criteria for selecting the corresponding author.

- Contribution Tracking: Implement a system for tracking contributions throughout the project. This could involve:

  - Mandatory use of a version control system with informative commit messages.

  - Regularly updating a shared document detailing individual contributions based on the CRediT taxonomy.[8]

- Pre-Submission Authorship Review: Before preparing the manuscript for submission, hold another meeting to finalize the author list, the order of authors, and the corresponding author. This meeting should review the documented contributions and confirm that all listed authors meet the journal's criteria. All authors must agree to the final author list and order.[4][5]

- Defining the Corresponding Author's Role: Once selected, the corresponding author should create a clear communication plan for the submission and review process, ensuring all co-authors are kept informed.[5]
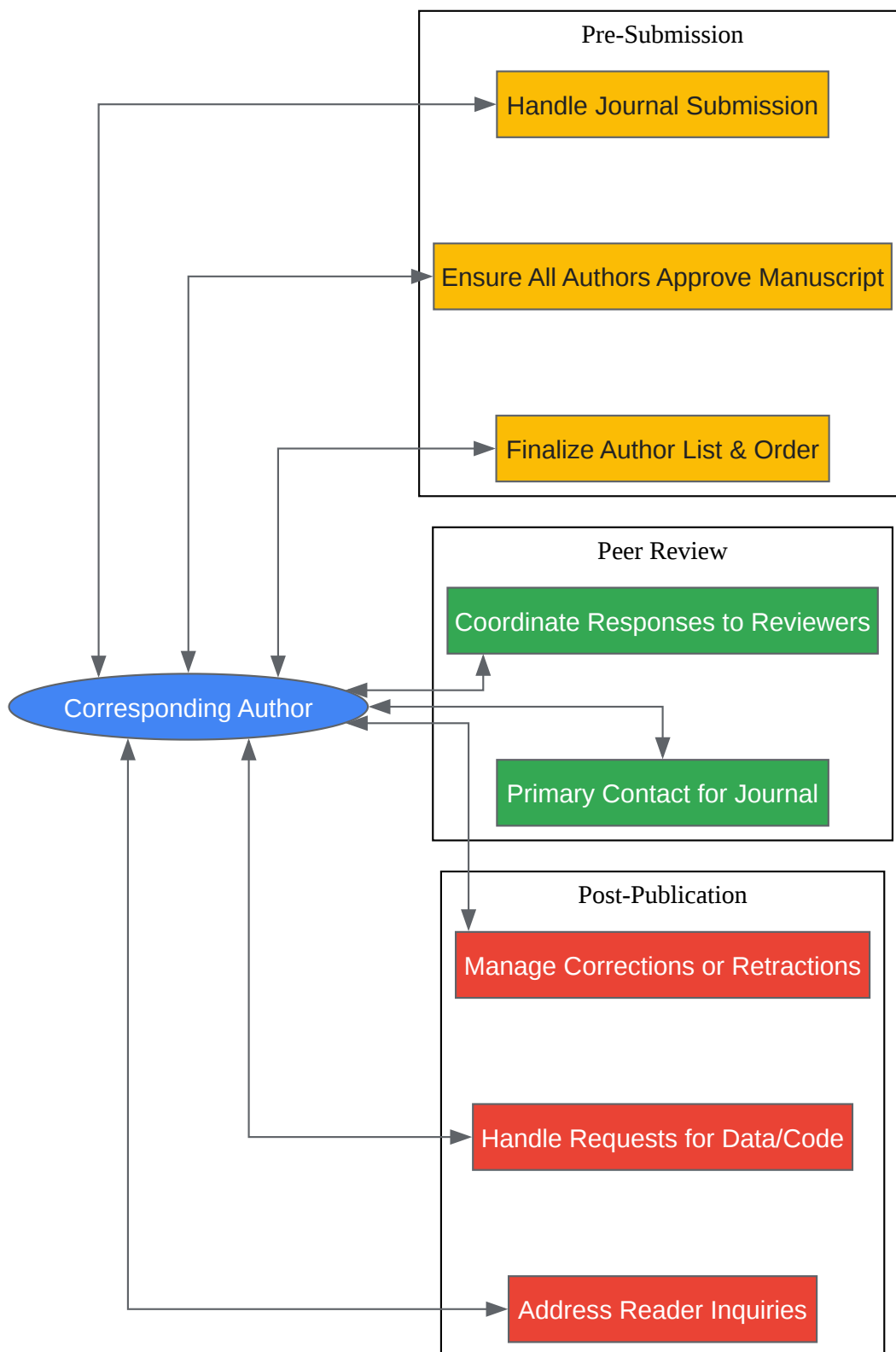
Visualizing the Decision Process

The following diagram illustrates a recommended workflow for determining the corresponding author in a collaborative computational project.

Project Planning Phase

Project Inception

↓

Initial Authorship Discussion
(All Contributors)

↓

Define Roles & Responsibilities

Project Execution Phase

Track Contributions
(e.g., Git, CRediT)

Manuscript Submission Phase

Review Contributions & Finalize Author List

↓

Select Corresponding Author
(Group Consensus)

↓

Manuscript Preparation

↓

Submission to Journal

Post-Publication Phase

Corresponding Author Manages
Post-Publication Inquiries

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Caption: Workflow for determining corresponding authorship.

This logical flow diagram outlines the key stages and decision points in establishing corresponding authorship for a collaborative research project.

Pre-Submission

- Handle Journal Submission
- Ensure All Authors Approve Manuscript
- Finalize Author List & Order

Corresponding Author

Peer Review

- Coordinate Responses to Reviewers
- Primary Contact for Journal

Post-Publication

- Manage Corrections or Retractions
- Handle Requests for Data/Code
- Address Reader Inquiries

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Caption: Key responsibilities of the corresponding author.

This diagram illustrates the central role of the corresponding author in communicating with the journal and co-authors throughout the publication lifecycle.

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- To cite this document: BenchChem. [Technical Support Center: Corresponding Authorship in Computational Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214151#how-to-handle-corresponding-authorship-in-h-p-t-calculation]

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